

An In-Depth Technical Guide to Musk Xylene-d9

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Compound of Interest

Compound Name: Musk Xylene-d9

Cat. No.: B13857004

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This technical guide provides a comprehensive overview of **Musk Xylene-d9**, a deuterated isotopologue of the synthetic fragrance Musk Xylene. It is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled internal standards for quantitative analysis.

Chemical Identity and Properties

Musk Xylene-d9 is the deuterated form of Musk Xylene, where nine hydrogen atoms on the tert-butyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based analytical methods, as it is chemically identical to the parent compound but has a distinct, higher mass.

Table 1: Chemical Identifiers for **Musk Xylene-d9**

Identifier	Value
CAS Number (Labeled)	2687960-78-5[1]
CAS Number (Unlabeled)	81-15-2[1][2][3][4]
Molecular Formula	C ₁₂ D ₉ H ₆ N ₃ O ₆ [1][5]
Molecular Weight	306.32 g/mol [2][3][5]
Monoisotopic Mass	306.15 g/mol [2][3]
IUPAC Name	1-(tert-butyl-d9)-3,5-dimethyl-2,4,6-trinitrobenzene

Synonyms:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

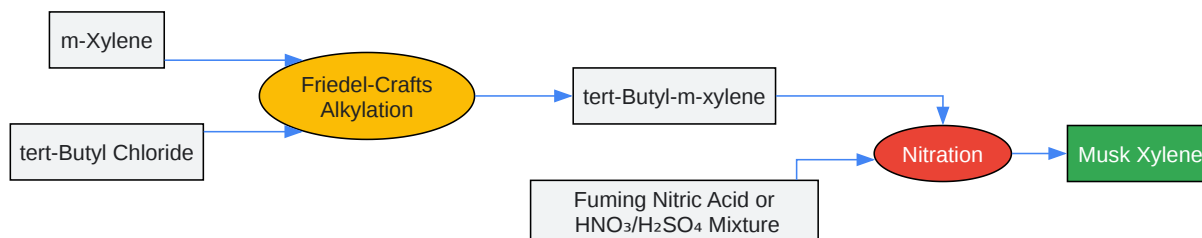
- 1-tert-Butyl-3,5-dimethyl-2,4,6-trinitrobenzene-d9
- 2,4,6-Trinitro-5-tert-butyl-m-xylene-d9
- 5-tert-Butyl-2,4,6-trinitro-m-xylene-d9
- Moschus xylol-d9
- Musk xylol-d9
- NSC 59844-d9
- Xylene Musk-d9
- 2,4,6-Trinitro-1,3-dimethyl-5-tert-butylbenzene-d9
- 2,4,6-Trinitro-3,5-dimethyl-tert-butylbenzene-d9

Table 2: Physicochemical Properties of Musk Xylene (Unlabeled)

Property	Value
Appearance	White to light-colored crystalline solid [7] [10] [11]
Water Solubility	Insoluble [7] [10] [11]
Log P (Octanol/Water Partition Coefficient)	5.20 [11]
Vapor Pressure	0.13 Pa at 20°C [11]

Synthesis of Musk Xylene

The industrial synthesis of Musk Xylene involves a two-step process starting from meta-xylene. [\[6\]](#)[\[9\]](#)[\[12\]](#) The first step is a Friedel-Crafts alkylation, followed by nitration.



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Synthesis Pathway of Musk Xylene.

Analytical Methodologies

The quantification of Musk Xylene in various environmental and biological matrices is crucial for monitoring its presence and assessing potential risks. The use of **Musk Xylene-d₉** as an internal standard is highly recommended to improve the accuracy and precision of these measurements.[11]

1. Sample Preparation: QuEChERS Method for Sediment Samples[7]

A Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) sample preparation procedure has been validated for the simultaneous determination of eight synthetic musks, including Musk Xylene, in sediment samples. This method simplifies the extraction and cleanup process, providing good analytical performance.

2. Gas Chromatography-Mass Spectrometry (GC-MS)[7]

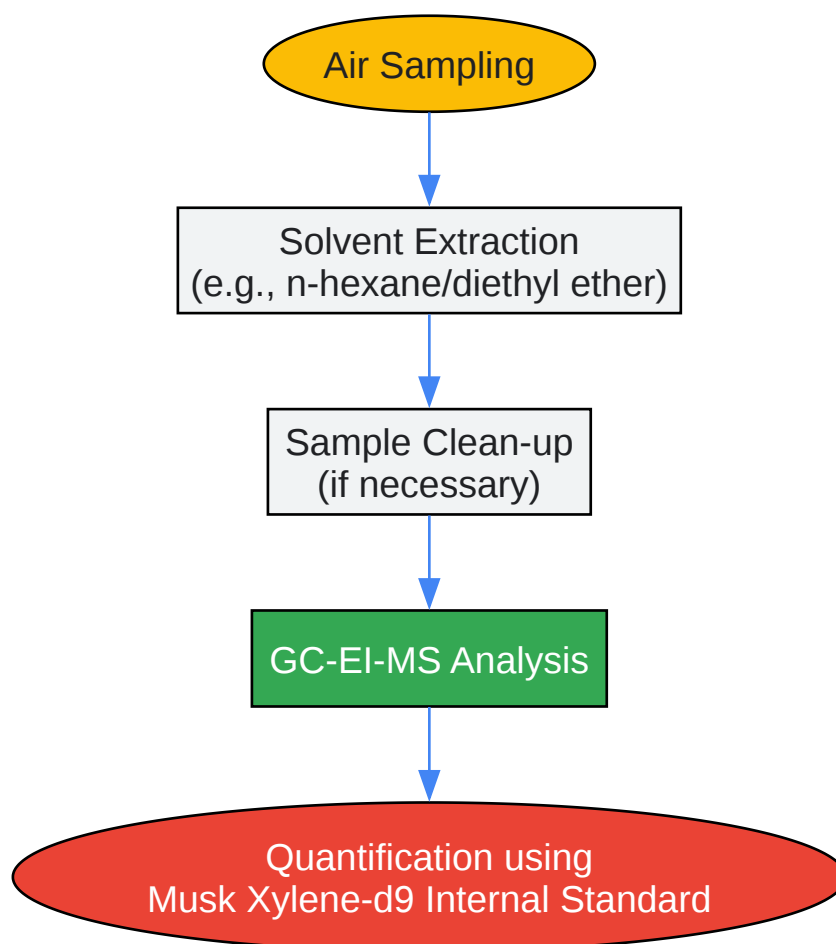
GC-MS is a widely used technique for the analysis of Musk Xylene. When coupled with an appropriate sample preparation method, it offers high sensitivity and selectivity.

- Gas Chromatography (GC): A capillary column is used to separate the analytes based on their volatility and polarity.
- Mass Spectrometry (MS): The separated compounds are then ionized and detected. For enhanced selectivity, tandem mass spectrometry (MS/MS) can be employed.[11] Electron

impact (EI) ionization is a common method used for this analysis.

Experimental Protocol Outline: Analysis of Musk Xylene in Air Samples

This protocol provides a general workflow for the analysis of synthetic musks in air samples.



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Workflow for Air Sample Analysis.

Toxicology and Environmental Fate

Musk Xylene is recognized for its persistence in the environment and its potential for bioaccumulation.[11][12][13] It has been detected in various environmental compartments, including surface waters, and in biological samples such as fish, human milk, and adipose tissue.[9][13] While the acute toxicity of Musk Xylene is low, concerns have been raised regarding its potential carcinogenic effects, leading to its classification as a borderline case.[6]

[13] Due to its environmental persistence and bioaccumulative properties, Musk Xylene is considered a substance of very high concern (SVHC) under the European Union's REACH regulation.[12]

Applications

Musk Xylene-d9 is primarily used as an internal standard in analytical laboratories for the accurate quantification of Musk Xylene in various samples.[1][11] This is essential for:

- Environmental monitoring studies.
- Food safety analysis.
- Biomonitoring of human exposure.
- Research on the toxicology and environmental fate of synthetic musks.

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